

# Application Notes and Protocols for MB076 (Diethyl Pyrocarbonate)

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## Compound of Interest

Compound Name: MB076

Cat. No.: B12384461

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These application notes provide detailed protocols for the preparation and handling of **MB076**, also known as Diethyl pyrocarbonate (DEPC), for laboratory use. DEPC is a chemical agent primarily used to inactivate RNase enzymes in water and laboratory utensils, crucial for handling RNA.

## Product Information

**MB076** is the product code for Diethyl pyrocarbonate (DEPC). It is a colorless to amber liquid with the following properties:

Property	Value
CAS Number	1609-47-8
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub>
Molecular Weight	162.14 g/mol
Appearance	Colourless to amber liquid
Solubility	33.3 mg/mL in ethanol
Storage	2 - 8°C
Shelf Life	4 years

## Mechanism of Action

DEPC inactivates enzymes, particularly RNases, through the carboxymethylation of histidine, and to a lesser extent, lysine, cysteine, and tyrosine residues. This modification alters the enzyme's active site, rendering it non-functional.

## Safety and Handling Precautions

DEPC is a hazardous chemical and should be handled with appropriate safety measures in a fume hood.

- Hazard Statements: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.
- Precautionary Statements: Wear protective gloves, protective clothing, eye protection, and face protection. Wash skin thoroughly after handling. Avoid breathing fumes or vapors.
- First Aid:
  - If inhaled: Move the person to fresh air. Call a poison center or doctor if you feel unwell.
  - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.
  - If in eyes: Rinse cautiously with water for several minutes. If eye irritation persists, get medical advice.
  - If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

## Experimental Protocols

### Protocol for Preparing RNase-Free Water

This protocol describes the standard procedure for treating water with DEPC to eliminate RNase contamination.

Materials:

- **MB076** (DEPC)

- Nuclease-free glassware
- Distilled or deionized water
- Stir plate and magnetic stir bar
- Autoclave

Procedure:

- In a fume hood, add 0.1% (v/v) of DEPC to the water to be treated (e.g., 1 mL of DEPC to 1 L of water).
- Stir the solution vigorously for at least 1 hour at room temperature.
- Autoclave the treated water for at least 15 minutes at 121°C (15 psi) to inactivate the DEPC. This process breaks down DEPC into ethanol and carbon dioxide.
- Allow the water to cool completely before use. The water is now RNase-free and can be used for RNA-related experiments.

## Protocol for Treating Solutions with DEPC

This protocol is for treating buffered solutions. Note that DEPC can react with Tris and HEPES buffers, so it is not recommended for these.

Materials:

- **MB076** (DEPC)
- Solution to be treated (e.g., saline, phosphate buffer)
- Nuclease-free glassware
- Stir plate and magnetic stir bar
- Autoclave

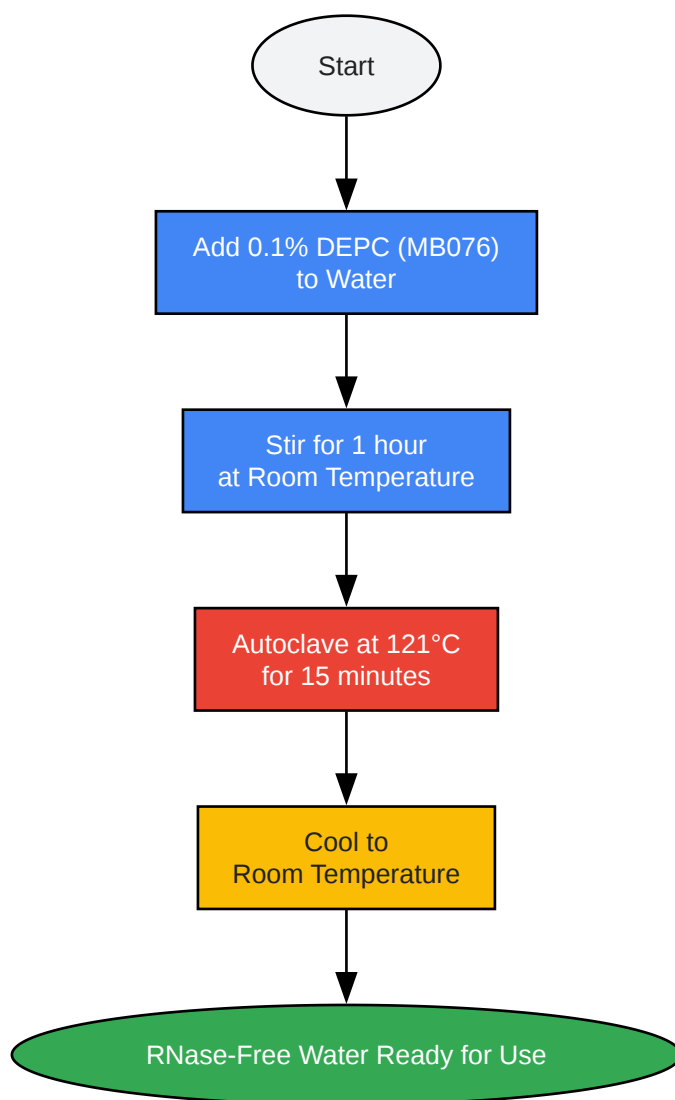
Procedure:

- Prepare the desired salt solution at the final concentration.
- In a fume hood, add 0.1% (v/v) of DEPC to the solution.
- Stir the solution for at least 1 hour at room temperature.
- Autoclave the solution for 15 minutes at 121°C to inactivate the DEPC.
- Allow the solution to cool before use.

## Visualizations

### Experimental Workflow for DEPC Treatment

The following diagram illustrates the workflow for preparing RNase-free water using **MB076** (DEPC).



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